

Physical and chemical properties of 6,7-Dihydroneridienone A

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Compound of Interest

Compound Name: 6,7-Dihydroneridienone A

Cat. No.: B118875

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6,7-Dihydroneridienone A: An In-Depth Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

6,7-Dihydroneridienone A is a steroid compound that has been identified and isolated from the herbs *Tithonia diversifolia* and *Tithonia suffruticosa*.^{[1][2][3]} As a natural product, it holds potential for further investigation within the fields of medicinal chemistry and drug discovery. This technical guide provides a summary of the currently available physical and chemical properties of **6,7-Dihydroneridienone A**. However, it is important to note that detailed experimental data, particularly spectroscopic and comprehensive biological activity information, is not extensively available in the public domain.

Physical and Chemical Properties

A summary of the known and predicted physical and chemical properties of **6,7-Dihydroneridienone A** is presented below. It is important to distinguish between experimentally determined and computationally predicted values.

Property	Value	Source
Molecular Formula	C ₂₁ H ₂₈ O ₃	[2]
Molecular Weight	328.45 g/mol	[2]
CAS Number	72959-46-7	[2][3]
Appearance	Powder	[4]
Purity	>95% or 98% (as commercially available)	[4][5][6]
IUPAC Name	(8R,9S,10R,12R,13S,14S)-17-acetyl-12-hydroxy-10,13-dimethyl-1,2,6,7,8,9,11,12,14,15-decahydrocyclopenta[a]phenanthren-3-one	[4]

Note: Specific experimental data for properties such as melting point, boiling point, and solubility are not readily available in the reviewed literature. Commercial suppliers may hold this information in their certificates of analysis.

Spectroscopic Data

Detailed experimental spectroscopic data (¹H NMR, ¹³C NMR, IR, Mass Spectrometry) for **6,7-Dihydroneridienone A** is not available in the public scientific literature based on the conducted searches. Characterization of this compound would require performing these analyses.

Experimental Protocols

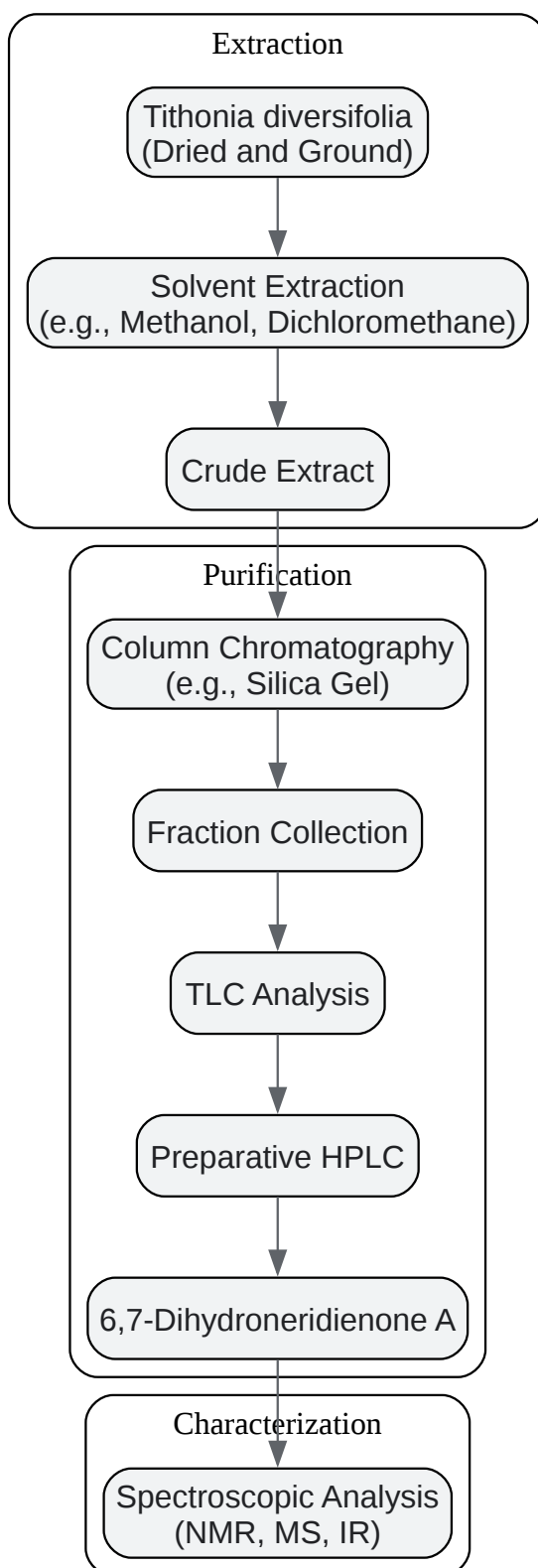
Detailed, peer-reviewed experimental protocols for the specific isolation of **6,7-Dihydroneridienone A** from its natural sources or its chemical synthesis are not currently published. General methods for the isolation of steroids from plant materials typically involve extraction with organic solvents followed by chromatographic separation techniques.

Biological Activity and Signaling Pathways

The biological activity of **6,7-Dihydroneridienone A** and its potential mechanism of action or involvement in signaling pathways have not been elucidated in the available literature. While analogs of similar steroid structures have been investigated for various biological activities, including anticancer effects, no such data is specifically linked to **6,7-Dihydroneridienone A**.
[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)

Visualization of Methodologies

Due to the lack of specific experimental workflows or defined signaling pathways for **6,7-Dihydroneridienone A**, diagrams cannot be generated at this time. A generalized workflow for natural product isolation is presented below for illustrative purposes.



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Caption: A generalized workflow for the isolation and characterization of natural products.

Conclusion

6,7-Dihydroneridienone A is a steroid natural product with a defined chemical structure. However, there is a significant gap in the publicly available scientific literature regarding its detailed physical properties, comprehensive spectroscopic characterization, specific experimental protocols for its isolation and synthesis, and its biological activities. Further research is required to fully elucidate the properties and potential applications of this compound. For researchers interested in this molecule, direct acquisition and subsequent analytical characterization would be a necessary first step.

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